

# Physical properties like melting and boiling point of 3',4'-Dimethoxyacetophenone.

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## Compound of Interest

Compound Name: 3',4'-Dimethoxyacetophenone

Cat. No.: B042557

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## A Technical Guide to the Physical Properties of 3',4'-Dimethoxyacetophenone

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key physical properties of **3',4'-Dimethoxyacetophenone**, a versatile aromatic ketone with applications in pharmaceuticals, fragrances, and organic synthesis. This document summarizes its melting and boiling points and outlines the standard experimental methodologies for their determination.

### Core Physical Properties

**3',4'-Dimethoxyacetophenone**, also known as acetoveratrone, is a white to pale yellow crystalline powder at room temperature.<sup>[1][2]</sup> Its physical characteristics are crucial for its handling, storage, and application in various chemical processes.

### Data Summary

The following table summarizes the reported melting and boiling points for **3',4'-Dimethoxyacetophenone** from various sources.

Physical Property	Value Range	Conditions
Melting Point	47 - 54 °C	Ambient Pressure
Boiling Point	286 - 288 °C	760.00 mm Hg

Data sourced from multiple chemical suppliers and databases.[1][2][3][4][5][6]

## Experimental Protocols

While specific experimental records for the determination of **3',4'-Dimethoxyacetophenone**'s physical properties are not publicly detailed, the following sections describe the standard and widely accepted methodologies for measuring the melting and boiling points of solid organic compounds.

### Melting Point Determination

The melting point of a solid is the temperature at which it changes state from solid to liquid. For a pure crystalline solid, this transition occurs over a narrow temperature range. The melting point is a fundamental property used to identify a substance and assess its purity.

Methodology: Capillary Method

- **Sample Preparation:** A small amount of the dry, finely powdered **3',4'-Dimethoxyacetophenone** is packed into a thin-walled capillary tube, sealed at one end.[7]  
[8] The packing should be firm to ensure uniform heat distribution.
- **Apparatus:** The capillary tube is placed in a melting point apparatus, which contains a heating block or an oil bath and a calibrated thermometer or a digital temperature sensor.[9]
- **Heating:** The sample is heated at a steady and slow rate, typically 1-2 °C per minute, as the temperature approaches the expected melting point.[9]
- **Observation:** The temperature at which the first drop of liquid appears (onset of melting) and the temperature at which the entire solid has turned into a clear liquid (completion of melting) are recorded. This range is reported as the melting point.[9]

## Boiling Point Determination

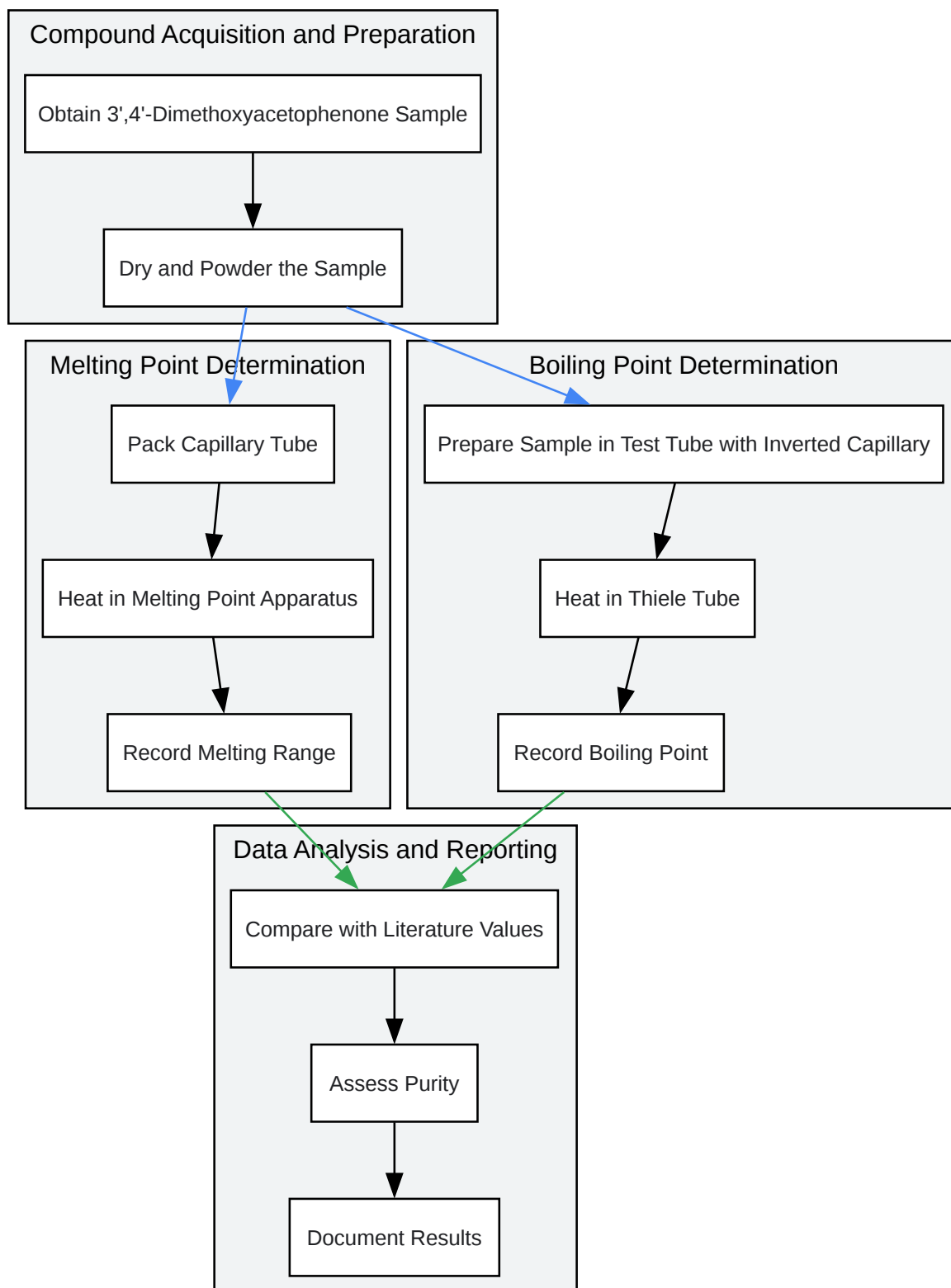
The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid, and the liquid changes into a vapor.

Methodology: Thiele Tube Method

- **Sample Preparation:** A small quantity of **3',4'-Dimethoxyacetophenone** is placed in a small test tube. A capillary tube, sealed at one end, is inverted and placed inside the test tube with the open end submerged in the liquid.
- **Apparatus:** The test tube assembly is attached to a thermometer and placed in a Thiele tube containing a high-boiling point oil (such as mineral oil or silicone oil).<sup>[10]</sup> The Thiele tube is designed to ensure uniform heating of the oil bath.
- **Heating:** The side arm of the Thiele tube is gently heated, causing the oil to circulate and heat the sample.<sup>[10]</sup>
- **Observation:** As the temperature rises, a stream of bubbles will emerge from the open end of the inverted capillary tube.<sup>[10]</sup> The heating is then discontinued. The temperature at which the liquid just begins to enter the capillary tube upon cooling is recorded as the boiling point.<sup>[10]</sup>

## Logical Workflow for Physical Property Determination

The following diagram illustrates a generalized workflow for the determination of the physical properties of a chemical compound like **3',4'-Dimethoxyacetophenone**.



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Caption: Workflow for determining the physical properties of a solid organic compound.

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